

# Benchmarking Methyl 3-(3-azetidinyloxy)benzoate against established reagents

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## Compound of Interest

|                |                                    |
|----------------|------------------------------------|
| Compound Name: | Methyl 3-(3-azetidinyloxy)benzoate |
| Cat. No.:      | B1394654                           |

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## Benchmarking Methyl 3-(3-azetidinyloxy)benzoate: A Comparative Analysis

Despite a comprehensive search of available scientific literature and chemical databases, a direct comparative analysis of **Methyl 3-(3-azetidinyloxy)benzoate** against established reagents is not possible at this time due to a lack of publicly available performance data and specific applications for this compound.

**Methyl 3-(3-azetidinyloxy)benzoate** is a chemical compound with the molecular formula  $C_{11}H_{13}NO_3$  and a molecular weight of 207.23 g/mol. While its structure, featuring an azetidine ring linked to a methyl benzoate group via an ether linkage, suggests potential as a building block in medicinal chemistry and drug discovery, there is a notable absence of published research detailing its specific uses, reaction efficiencies, or direct comparisons with other synthetic reagents.

Our investigation sought to identify functionally equivalent or commonly used alternatives to **Methyl 3-(3-azetidinyloxy)benzoate** to provide a clear performance benchmark. The azetidine motif is a recognized "privileged scaffold" in drug design, valued for its ability to introduce three-dimensionality and improve physicochemical properties of drug candidates. The benzoate moiety, in turn, can serve as a versatile handle for further chemical modifications.

The intended comparison would have focused on key performance indicators such as:

- Reaction Yields: The efficiency of incorporating the azetidinyloxy-benzoate moiety into a target molecule.
- Reaction Kinetics: The time required to achieve a satisfactory yield.
- Purification and Isolation: The ease of separating the desired product from reaction byproducts.
- Physicochemical Properties: The impact of the fragment on the solubility, lipophilicity, and other key properties of the final compound.

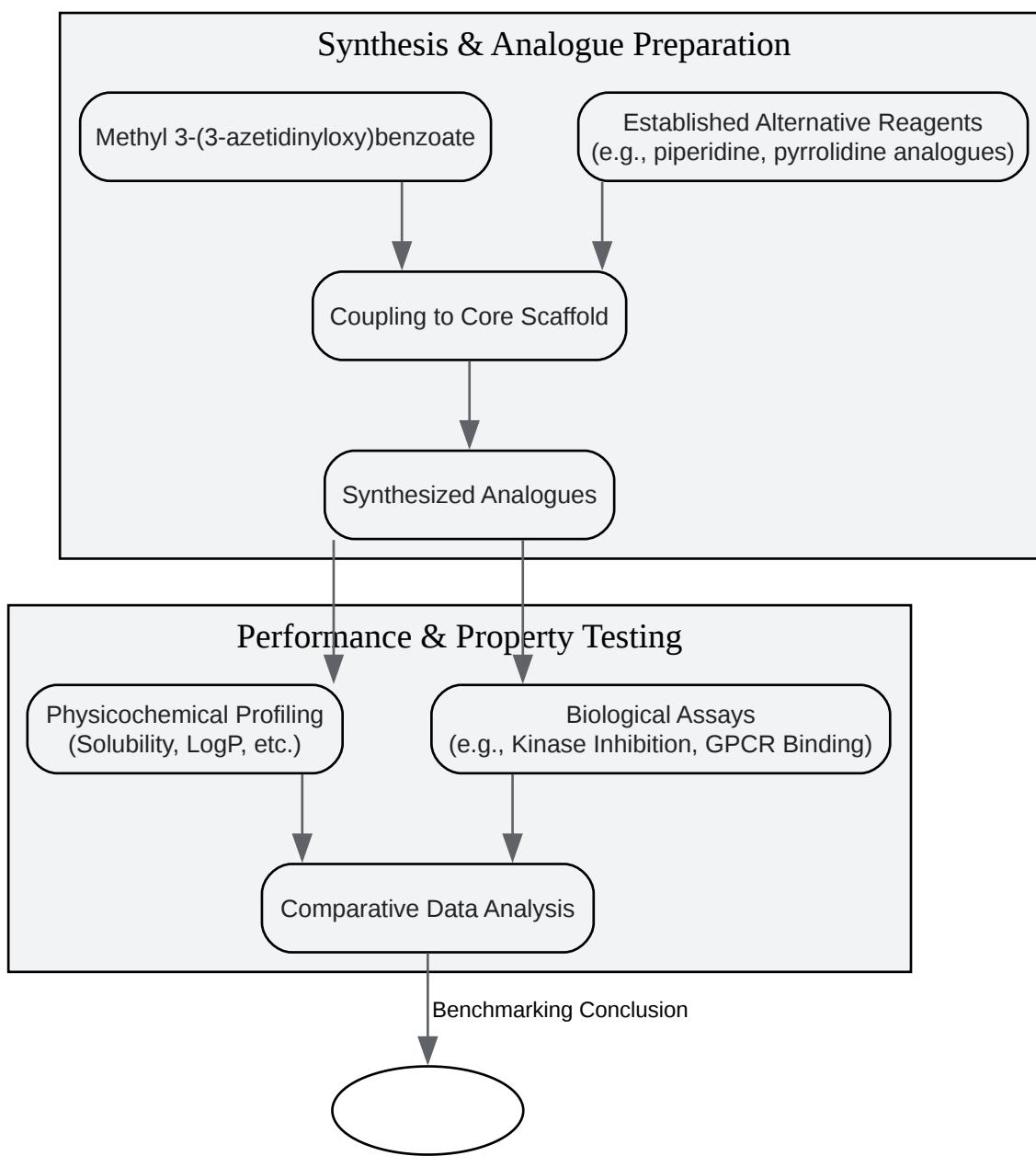
Without experimental data from peer-reviewed studies or patents outlining the use of **Methyl 3-(3-azetidinyloxy)benzoate** in a specific synthetic context, any attempt to create a comparison guide with established reagents would be purely speculative and would not meet the required standards of data-driven, objective analysis.

## Potential Areas of Application

Based on the structural components of **Methyl 3-(3-azetidinyloxy)benzoate**, it could hypothetically be employed in several areas of drug discovery, including as a linker or scaffold in the development of:

- Kinase Inhibitors: The azetidine ring can provide a vector for interacting with specific amino acid residues in the kinase ATP-binding pocket.
- G-Protein Coupled Receptor (GPCR) Modulators: The overall shape and polarity of the molecule could be suitable for fitting into the complex binding sites of GPCRs.

The logical workflow for evaluating such a compound would typically involve its incorporation into a series of candidate molecules and subsequent biological screening.

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Caption: Hypothetical workflow for benchmarking a novel chemical reagent.

## Conclusion

At present, **Methyl 3-(3-azetidinyl)benzoate** remains a largely uncharacterized reagent in the public domain. While its structure is of interest to medicinal chemists, the absence of performance data precludes a meaningful comparison with established alternatives. Further research and publication of its synthetic utility are required before a comprehensive

benchmarking guide can be developed. Researchers and drug development professionals are encouraged to consult chemical supplier databases for availability and basic properties, but should be aware of the current lack of peer-reviewed application data.

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